

Navigating the Disposal of Yoda2: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Yoda2
Cat. No.: B15614596

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For researchers, scientists, and drug development professionals utilizing the selective Piezo1 channel activator **Yoda2**, proper disposal is a critical component of laboratory safety and operational integrity. This guide provides essential, step-by-step information for the appropriate management of **Yoda2** waste, ensuring compliance and safety.

Key Safety and Handling Data

According to available Safety Data Sheets (SDS), **Yoda2** is not classified as a hazardous substance or mixture.^[1] This classification is central to its disposal protocol. However, standard laboratory precautions should always be observed. The following table summarizes key quantitative data for **Yoda2**.

Property	Value	Source
Purity	≥97% to >98%	[2],[3]
Molecular Weight	435.38 g/mol	[2][4][5]
Solubility in DMSO	2 mg/mL (with warming) to 50 mM	[6],[3]
Solubility in Water	Slightly soluble: 0.1-1 mg/ml to 100 mM	[7],[2][5]
Storage Temperature (Solid)	2-8°C or at room temperature	[6],[3]
Storage of Solutions	-20°C for up to one month	[3][8]

Experimental Protocols: Standard Disposal Procedure

The following procedure outlines the recommended steps for the disposal of **Yoda2** and materials contaminated with it. This protocol is based on its non-hazardous classification and general best practices for chemical waste management.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety glasses, gloves, and a lab coat, when handling **Yoda2**, whether in solid form or in solution.

2. Disposal of Unused Solid **Yoda2**:

- Unused, uncontaminated solid **Yoda2** should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.

3. Disposal of **Yoda2** Solutions:

- **Aqueous Solutions:** Given its solubility in water, small quantities of aqueous **Yoda2** solutions can likely be disposed of down the drain with copious amounts of water, provided this is in accordance with local wastewater regulations. Always check with your institution's EHS for guidance on sewer disposal.
- **DMSO Solutions:** Solutions of **Yoda2** in DMSO should be collected in a designated non-hazardous waste container. Do not dispose of DMSO solutions down the sanitary sewer.

4. Management of Contaminated Materials:

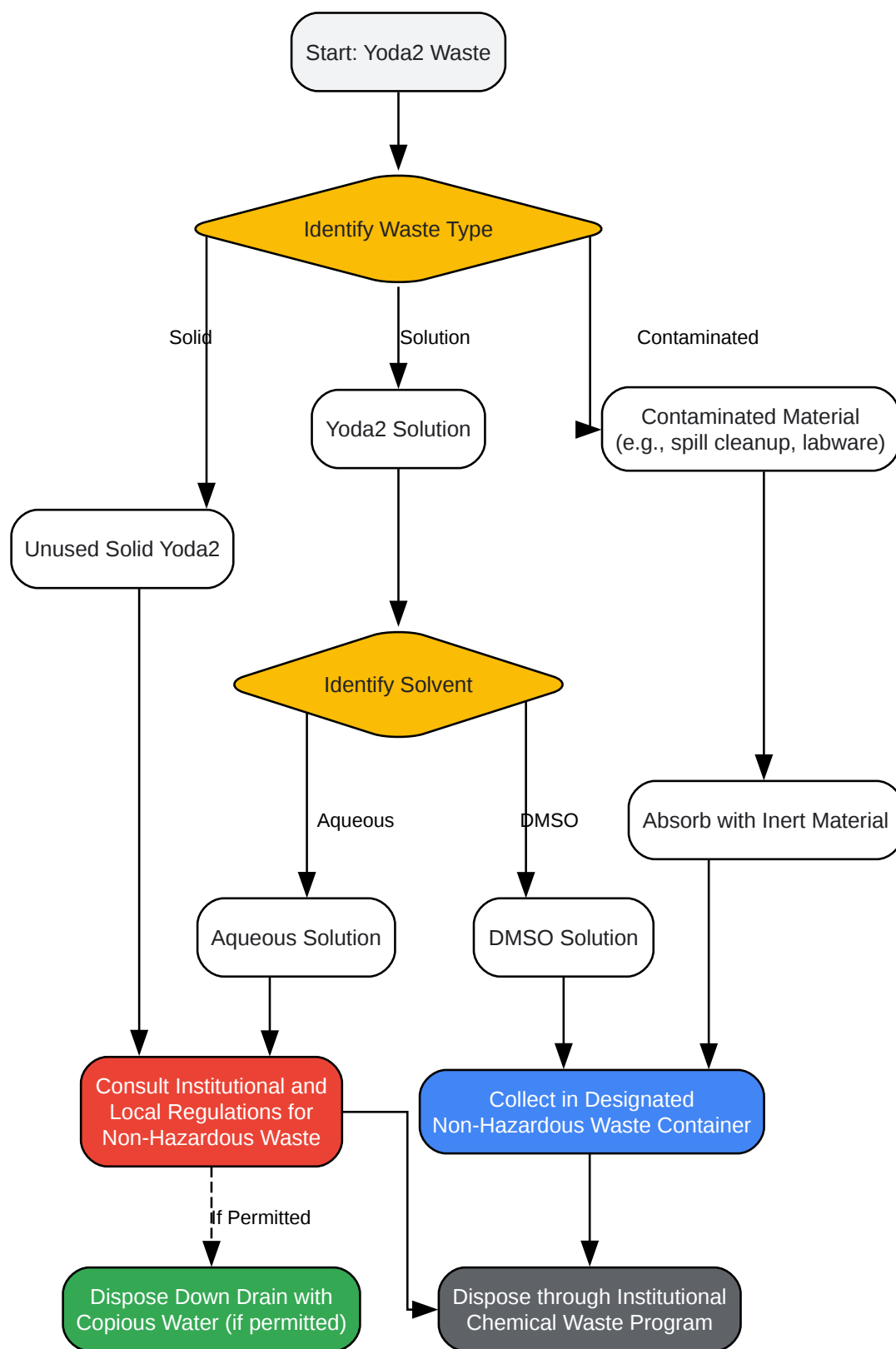
- **Spills:** In the event of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth).^[1]
- **Decontamination:** Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]
- **Contaminated Debris:** Collect all contaminated materials (absorbent, gloves, wipes, etc.) in a sealed container labeled as "Non-hazardous chemical waste" and dispose of it through your institution's chemical waste program.^[1]

5. Empty Containers:

- **Rinse empty containers** thoroughly with a suitable solvent (e.g., water or ethanol). The first rinse should be collected as chemical waste. Subsequent rinses can be disposed of down the drain, pending local regulations.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Yoda2**.



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